

# Unveiling the Molecular Architecture of Monoerucin: A Technical Guide

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## Compound of Interest

Compound Name: Monoerucin

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This technical guide provides a comprehensive overview of the molecular structure of **Monoerucin**, a monoglyceride of significant interest in various scientific domains. This document collates available physicochemical data, presents a visual representation of its structure, and outlines the general experimental approaches relevant to its characterization.

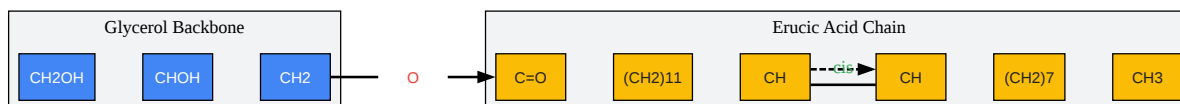
## Core Physicochemical Properties of Monoerucin

**Monoerucin**, systematically known as 1-erucoylglycerol, is a fatty acid ester formed from the condensation of erucic acid with glycerol.<sup>[1]</sup> Its molecular formula is C<sub>25</sub>H<sub>48</sub>O<sub>4</sub>, with a corresponding molecular weight of approximately 412.65 g/mol.<sup>[1][2]</sup> The following table summarizes key quantitative data for **Monoerucin**, providing a foundational dataset for researchers.

Property	Value	Source
Molecular Formula	C25H48O4	[1][2][3]
Molecular Weight	412.65 g/mol	[1][2]
CAS Number	28063-42-5	[1][2][3]
Melting Point	52°C	[1][2][4]
Boiling Point	533.3°C at 760 mmHg	[2]
Density	0.951 g/cm <sup>3</sup>	[2]
Flash Point	165.2°C	[2]
LogP	6.48070 - 8.787 (estimated)	[1][2][4]
Physical Form	White powder	[1][4]
Storage Temperature	-20°C	[1][4]

## Molecular Structure Visualization

The molecular structure of **Monoerucin** consists of a glycerol backbone esterified at one of the primary hydroxyl groups with erucic acid, a long-chain monounsaturated fatty acid. The IUPAC name for this structure is (2,3-dihydroxypropyl) (Z)-docos-13-enoate. The cis-configuration of the double bond in the erucic acid chain introduces a characteristic kink in its hydrophobic tail.



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Caption: 2D Molecular Structure of **Monoerucin**.

## Experimental Protocols for Structural Elucidation and Synthesis

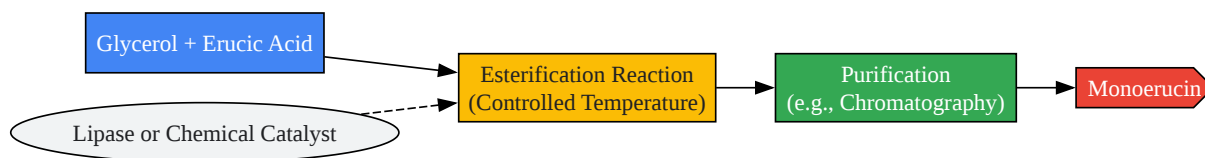
While specific, detailed experimental protocols for the structural determination of **Monoerucin** were not found in the initial literature search, the characterization of such monoglycerides typically involves a combination of spectroscopic and chromatographic techniques.

### General Structural Elucidation Workflow:

- **Isolation and Purification:** The initial step involves isolating **Monoerucin** from its source or reaction mixture. This is commonly achieved using chromatographic techniques such as column chromatography or high-performance liquid chromatography (HPLC).
- **Mass Spectrometry (MS):** Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometry would be employed to determine the molecular weight and fragmentation pattern, confirming the presence of the glycerol and erucic acid moieties.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are crucial for elucidating the precise connectivity of atoms. The chemical shifts and coupling constants of the protons on the glycerol backbone would confirm the position of the ester linkage. The signals in the olefinic region would confirm the presence and stereochemistry of the double bond in the erucic acid chain.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be used to identify key functional groups, such as the ester carbonyl ( $\sim 1740\text{ cm}^{-1}$ ) and hydroxyl ( $-\text{OH}$ ) groups.

### General Synthesis Workflow:

The synthesis of monoglycerides like **Monoerucin** can be achieved through the direct esterification of glycerol and the corresponding fatty acid (erucic acid).



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Caption: General Synthesis Workflow for **Monoerucin**.

The reaction is often catalyzed by lipases to achieve regioselectivity, favoring the formation of the 1-monoglyceride.[5] Alternatively, chemical catalysts can be used, which may result in a mixture of mono-, di-, and triglycerides requiring subsequent purification. The progress of the reaction and the purity of the final product are typically monitored by techniques such as thin-layer chromatography (TLC) and gas chromatography (GC).[5]

## Signaling Pathways and Biological Activity

Currently, there is limited specific information available in the public domain regarding the detailed signaling pathways directly involving **Monoerucin**. As a monoglyceride, it is expected to be involved in lipid metabolism. **Monoerucin** is used to study the mode of action of alamethicin in membrane channel formation and as a membrane component for studying gramicidin A channels.[1] Further research is required to elucidate its specific roles in cellular signaling.

This guide serves as a foundational resource for professionals engaged in research and development involving **Monoerucin**. The provided data and structural information are intended to facilitate further investigation into its properties and potential applications.

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